

# An In-depth Technical Guide to tert-Butyl Carbamate

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## Compound of Interest

Compound Name: *tert-Butyl carbamate*

Cat. No.: *B055562*

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## Introduction

**tert-Butyl carbamate**, also known as Boc-amide, is a versatile and widely utilized reagent in organic chemistry.<sup>[1][2]</sup> Its stability and ease of handling make it an important intermediate in the synthesis of a wide array of chemical compounds, including pharmaceuticals, agrochemicals, and other specialty chemicals.<sup>[1][3]</sup> This technical guide provides a comprehensive overview of its properties, applications, and relevant experimental protocols for researchers, scientists, and professionals in drug development.

## Core Properties and Specifications

**tert-Butyl carbamate** is a white crystalline powder at room temperature.<sup>[1]</sup> It is valued for its role as a stable source of the tert-butoxycarbonyl (Boc) protecting group, which is fundamental in peptide synthesis and other complex molecule construction.

Table 1: Physicochemical Properties of **tert-Butyl Carbamate**

Property	Value	Source(s)
CAS Number	4248-19-5	[1][2][4]
Molecular Formula	C <sub>5</sub> H <sub>11</sub> NO <sub>2</sub>	[1][2][5]
Molecular Weight	117.15 g/mol	[1][2][6]
Appearance	White crystalline powder / White to slightly yellow needles	[1][4]
Melting Point	105-110 °C	[1][3][4]
Boiling Point	~220 °C (rough estimate)	[3]
Density	~1.127 g/mL (rough estimate)	[3]
Solubility	Soluble in methylene chloride, chloroform, methanol; slightly soluble in petroleum ether and water.	[3][4]
IUPAC Name	tert-butyl carbamate	[6]
Synonyms	Boc-amide, Carbamic acid tert- butyl ester, t- Butoxycarbonylamide	[1][3][4]

## Safety and Handling

Appropriate safety precautions must be observed when handling **tert-Butyl carbamate**. It is classified as causing serious eye irritation and may cause skin irritation.[4][6]

Table 2: GHS Hazard Information for **tert-Butyl Carbamate**

Hazard Class	Pictogram	Signal Word	Hazard Statement(s)
Acute Toxicity, Oral (Harmful)	GHS07	Warning	H302: Harmful if swallowed
Skin Corrosion/Irritation	GHS07	Warning	H315: Causes skin irritation
Serious Eye Damage/Irritation	GHS07	Warning	H319: Causes serious eye irritation

Source(s):[\[4\]](#)[\[6\]](#)[\[7\]](#)

Precautionary Statements:

- P264: Wash skin thoroughly after handling.[\[8\]](#)
- P270: Do not eat, drink or smoke when using this product.[\[8\]](#)
- P280: Wear protective gloves/eye protection/face protection.[\[4\]](#)[\[8\]](#)
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[7\]](#)

Personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times.[\[8\]](#) Handling should occur in a well-ventilated area.[\[8\]](#)

## Applications in Organic Synthesis

The primary application of **tert-butyl carbamate** is as a reagent for the introduction of the tert-butoxycarbonyl (Boc) protecting group for amines. This function is critical in multi-step syntheses, preventing unwanted side reactions of the amine group.

1. N-Boc Protection: The Boc group is renowned for its stability under a wide range of reaction conditions and its facile removal under acidic conditions. While **tert-butyl carbamate** itself can be used, the more common reagent for this transformation is di-tert-butyl dicarbonate (Boc<sub>2</sub>O).

2. Palladium-Catalyzed Cross-Coupling Reactions: **tert-Butyl carbamate** serves as an effective ammonia surrogate in palladium-catalyzed cross-coupling reactions with aryl and heteroaryl halides.[3][4] This method provides a direct route to N-Boc protected anilines, which are valuable intermediates in medicinal chemistry.[3][4]

Caption: Palladium-catalyzed synthesis of N-Boc-protected anilines.

## Experimental Protocols

### Protocol 1: General Procedure for Palladium-Catalyzed N-Arylation of Aryl Halides

This protocol describes a general method for the synthesis of N-Boc-protected anilines using **tert-butyl carbamate**. [4]

- Materials:
  - Aryl halide (1.0 mmol)
  - **tert-Butyl carbamate** (1.2 mmol)
  - Cesium carbonate ( $\text{Cs}_2\text{CO}_3$ ) (2.0 mmol)
  - Palladium catalyst (e.g.,  $\text{Pd}(\text{OAc})_2$ , 2 mol%)
  - Ligand (e.g., Xantphos, 4 mol%)
  - Anhydrous 1,4-dioxane (5 mL)
- Procedure:
  - To an oven-dried reaction vessel, add the aryl halide, **tert-butyl carbamate**, cesium carbonate, palladium catalyst, and ligand.
  - Evacuate and backfill the vessel with an inert atmosphere (e.g., Argon or Nitrogen).
  - Add anhydrous 1,4-dioxane via syringe.
  - Heat the reaction mixture to 100 °C and stir for 12-24 hours, monitoring by TLC or GC-MS.

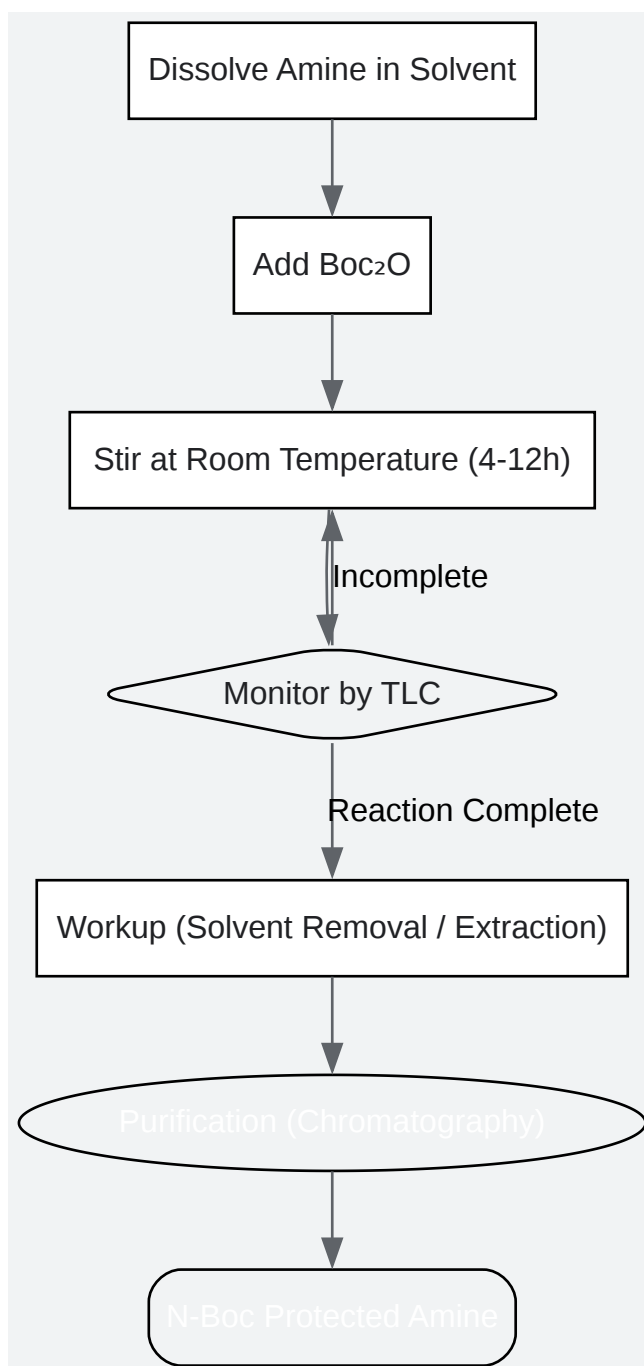
- Upon completion, cool the mixture to room temperature and dilute with ethyl acetate.
- Filter the mixture through a pad of celite, washing with additional ethyl acetate.
- Concentrate the filtrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to yield the desired N-Boc-protected aniline.

#### Protocol 2: N-Boc Protection of a Primary Amine using Di-tert-butyl Dicarboxate ( $\text{Boc}_2\text{O}$ )

This protocol outlines the widely used method for protecting primary amines, a reaction central to the utility of the Boc group.<sup>[9]</sup>

- Materials:
  - Primary amine (1.0 mmol)
  - Di-tert-butyl dicarbonate ( $\text{Boc}_2\text{O}$ ) (1.1 mmol)
  - Solvent (e.g., Dichloromethane, THF, or a mixture of Acetone/Water)
  - Base (e.g., Triethylamine or Sodium Bicarbonate, if starting with an amine salt)
- Procedure:
  - Dissolve the primary amine in the chosen solvent in a round-bottom flask.
  - If the amine is in the form of a salt (e.g., hydrochloride), add an equivalent of a base like triethylamine to liberate the free amine.
  - Add the di-tert-butyl dicarbonate to the solution at room temperature.
  - Stir the reaction mixture at room temperature for 4-12 hours. Monitor the reaction progress by TLC.
  - Once the reaction is complete, remove the solvent under reduced pressure.

- If an aqueous workup is necessary, extract the residue with an organic solvent like ethyl acetate.
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and evaporate the solvent.
- The resulting N-Boc protected amine can be purified by column chromatography or recrystallization if needed.



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Caption: Experimental workflow for N-Boc protection of a primary amine.

## Spectroscopic Data

<sup>1</sup>H NMR (Proton NMR): The <sup>1</sup>H NMR spectrum of **tert-butyl carbamate** is characterized by two main signals. A large singlet appears around 1.45-1.50 ppm, corresponding to the nine equivalent protons of the tert-butyl group. A broad singlet corresponding to the two protons of the amine group (-NH<sub>2</sub>) also appears in the spectrum.[10]

IR (Infrared) Spectroscopy: The IR spectrum provides information about the functional groups present. Key absorptions for **tert-butyl carbamate** include:

- N-H stretching: Two bands in the region of 3400-3200 cm<sup>-1</sup> corresponding to the primary amine.
- C=O stretching: A strong absorption band around 1725-1700 cm<sup>-1</sup> for the carbonyl group of the carbamate.
- C-H stretching: Bands just below 3000 cm<sup>-1</sup> for the alkyl C-H bonds.

Source(s):[5][10][11]

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